

# A Technical Guide to 2-Morpholinobenzaldehyde: Synthesis, Properties, and Applications

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## Compound of Interest

Compound Name: 2-Morpholinobenzaldehyde

Cat. No.: B119794

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## Introduction

**2-Morpholinobenzaldehyde**, identified by CAS number 58028-76-5, is a substituted aromatic aldehyde featuring a morpholine ring attached to the ortho position of a benzaldehyde molecule.<sup>[1]</sup> This strategic placement of the morpholine moiety, a privileged heterocycle in medicinal chemistry, makes **2-Morpholinobenzaldehyde** a valuable building block for the synthesis of complex organic molecules and pharmaceutical intermediates.<sup>[2]</sup> Its dual functionality—a reactive aldehyde group and a versatile morpholine ring—allows for a wide range of chemical transformations, positioning it as a key precursor in the development of novel therapeutic agents and other fine chemicals. This document provides a comprehensive overview of its chemical properties, synthesis protocols, and significant applications in research and drug discovery.

## Core Properties

The fundamental properties of **2-Morpholinobenzaldehyde** are summarized below, providing essential data for its handling, storage, and use in experimental settings.

### Table 1: Chemical Identifiers and Descriptors

| Identifier        | Value                                                          |
|-------------------|----------------------------------------------------------------|
| CAS Number        | 58028-76-5[1]                                                  |
| Molecular Formula | C <sub>11</sub> H <sub>13</sub> NO <sub>2</sub> [1][3]         |
| Synonyms          | 2-(4-Morpholinyl)benzaldehyde, 4-(2-Formylphenyl)morpholine[1] |
| SMILES            | C1COCCN1C2=CC=CC=C2C=O[1]                                      |
| MDL Number        | MFCD00662562[1]                                                |

**Table 2: Physicochemical Properties**

| Property                  | Value                                                                                    |
|---------------------------|------------------------------------------------------------------------------------------|
| Molecular Weight          | 191.23 g/mol [3][4]                                                                      |
| Appearance                | Data not available for 2-isomer; 4-isomer is a light yellow to orange powder/crystal.[5] |
| Melting Point             | Data not available for 2-isomer; 4-isomer is 65-69 °C.[5]                                |
| Boiling Point (Predicted) | Data not available for 2-isomer; 4-isomer is 365.5 ± 37.0 °C.[5][6]                      |
| Density (Predicted)       | Data not available for 2-isomer; 4-isomer is 1.2 ± 0.1 g/cm <sup>3</sup> . [6]           |
| Solubility                | Data not available for 2-isomer; 4-isomer is soluble in methanol.[5]                     |
| pKa (Predicted)           | Data not available for 2-isomer; 4-isomer is 1.87 ± 0.40.[5][7]                          |

**Table 3: Safety and Handling**

| Category                      | Information                                                                   |
|-------------------------------|-------------------------------------------------------------------------------|
| Hazard Class                  | Irritant[1]                                                                   |
| Hazard Symbol                 | Xi[1]                                                                         |
| Risk Codes                    | R52: Harmful to aquatic organisms.[1]                                         |
| Safety Codes                  | S24/25: Avoid contact with skin and eyes.[1]                                  |
| Personal Protective Equipment | Wear suitable protective clothing, gloves, and safety goggles.[8][9]          |
| Storage                       | Store in a tightly closed container in a cool, dry, well-ventilated place.[8] |

## Synthesis and Reactivity

The primary route for synthesizing **2-Morpholinobenzaldehyde** is through a nucleophilic aromatic substitution reaction. This involves reacting an ortho-substituted benzaldehyde, typically with a good leaving group like fluorine or chlorine (e.g., 2-fluorobenzaldehyde), with morpholine in the presence of a base.

## Experimental Protocol: Synthesis of Morpholinobenzaldehydes

The following is a generalized protocol adapted from the synthesis of the isomeric 4-Morpholinobenzaldehyde, which follows the same chemical principles.[10]

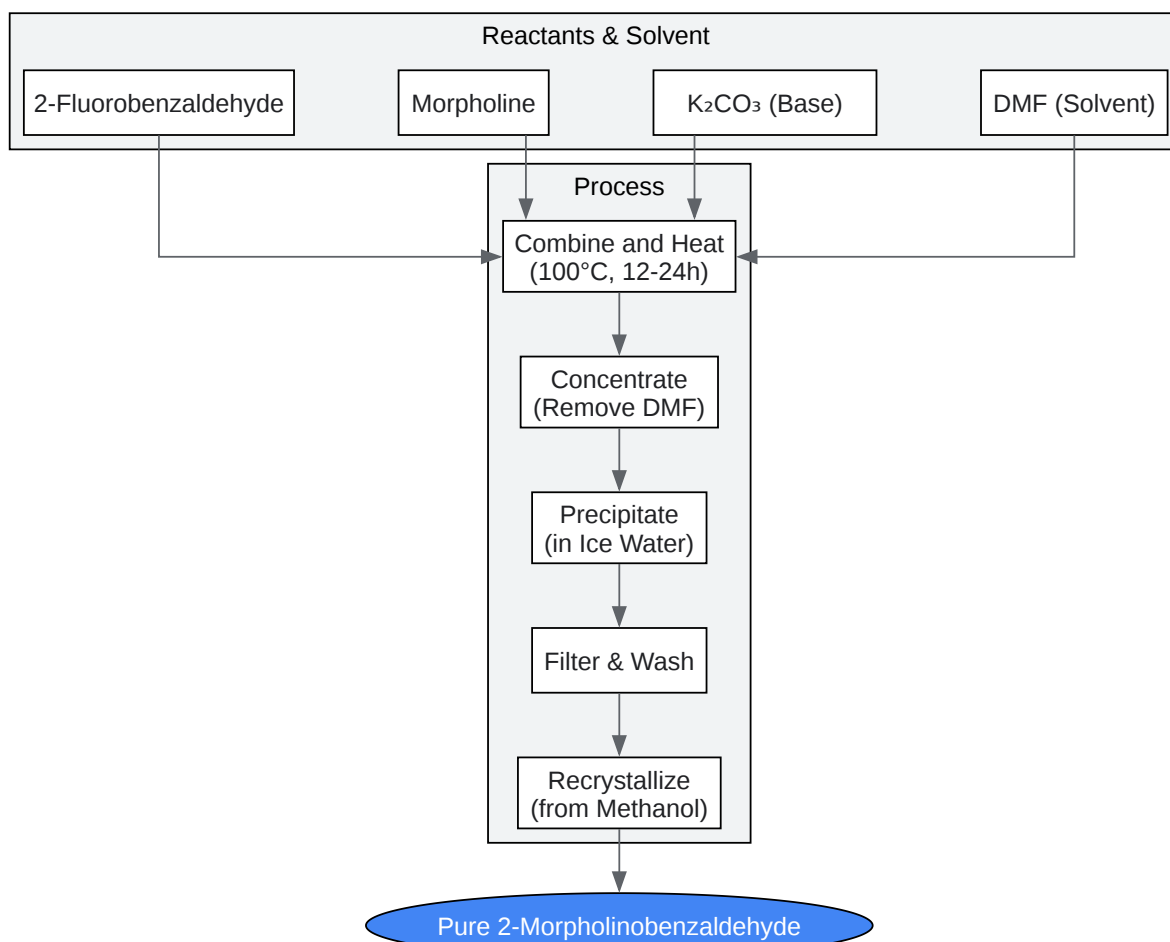
Materials:

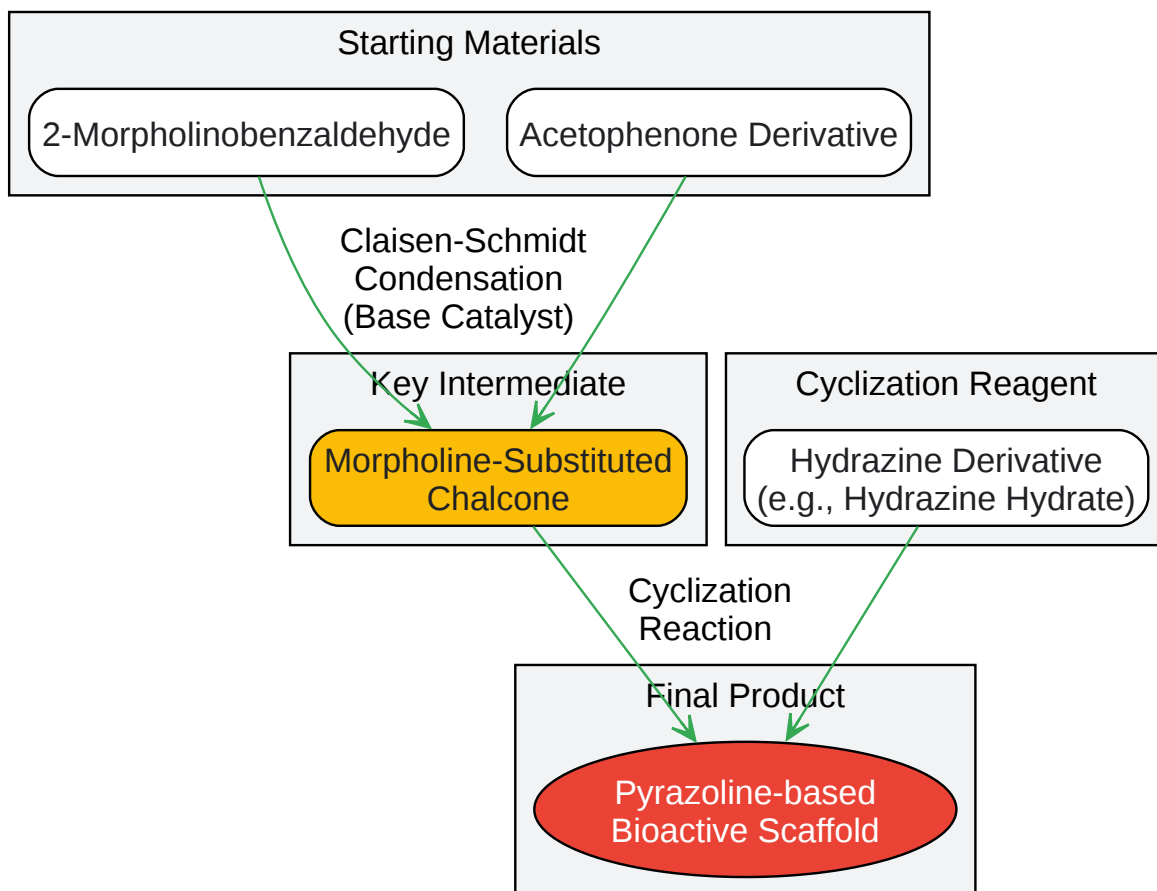
- 2-Fluorobenzaldehyde (or 2-Chlorobenzaldehyde)
- Morpholine
- Anhydrous Potassium Carbonate ( $K_2CO_3$ )
- N,N-Dimethylformamide (DMF)
- Deionized Water

- Methanol

Procedure:

- **Reaction Setup:** In a dry round-bottom flask, dissolve 2-fluorobenzaldehyde (1.0 eq) in DMF.
- **Addition of Reagents:** Add morpholine (1.5 eq) and anhydrous potassium carbonate (2.0 eq) to the solution.
- **Reaction Conditions:** Heat the mixture to 100°C and stir at reflux for 12-24 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and concentrate it under reduced pressure to remove the DMF.
- **Precipitation:** Slowly pour the resulting concentrate into ice-cold water with vigorous stirring to precipitate the product.
- **Isolation:** Collect the solid precipitate by vacuum filtration and wash it thoroughly with deionized water.
- **Purification:** Recrystallize the crude product from methanol to yield pure **2-Morpholinobenzaldehyde**.





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